

In-Depth Technical Guide: RO-09-4609 (CAS Number 279230-20-5)

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Compound of Interest

Compound Name: RO-09-4609

Cat. No.: B1680655

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For Researchers, Scientists, and Drug Development Professionals

Abstract

RO-09-4609 is a potent and selective inhibitor of *Candida albicans* N-myristoyltransferase (CaNmt), an enzyme essential for fungal viability. This document provides a comprehensive technical overview of **RO-09-4609**, including its chemical properties, mechanism of action, and antifungal activity. Detailed experimental protocols for key assays and visualizations of the relevant biological pathways are presented to support further research and development efforts in the field of antifungal drug discovery.

Introduction

RO-09-4609, with the CAS number 279230-20-5, is a benzofuran derivative that has demonstrated significant in vitro activity against *Candida albicans*. Its primary mechanism of action is the inhibition of N-myristoyltransferase (Nmt), a crucial enzyme in many pathogenic fungi. N-myristoylation is a post-translational modification where myristate, a 14-carbon saturated fatty acid, is attached to the N-terminal glycine of a variety of cellular proteins. This modification is vital for protein-membrane interactions, signal transduction, and overall cellular function. The essential nature of Nmt in *Candida albicans* makes it an attractive target for the development of novel antifungal agents.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **RO-09-4609** is provided in the table below.

Property	Value	Reference
CAS Number	279230-20-5	[1][2]
Chemical Formula	C ₂₁ H ₂₄ N ₂ O ₄	[1]
Molecular Weight	368.43 g/mol	[1]
IUPAC Name	3-Methyl-4-[3-[(3-pyridinylmethyl)amino]propoxy]-2-benzofurancarboxylic acid ethyl ester	[1]
Synonyms	RO 09-4609, RO09-4609	[1][2]
SMILES	<chem>O=C(C1=C(C)C2=C(OCCCNCC3=CC=CN=C3)C=CC=C2O1)OCC</chem>	[1]
InChI Key	WVIFNQSMGQMTKX-UHFFFAOYSA-N	[1]

Mechanism of Action and Biological Activity

RO-09-4609 acts as a potent and selective inhibitor of *Candida albicans* N-myristoyltransferase (CaNmt). The inhibition of this enzyme disrupts the vital process of N-myristoylation, leading to a fungicidal effect.

N-Myristoyltransferase (NMT) Inhibition

The inhibitory activity of **RO-09-4609** against CaNmt has been quantified, demonstrating its high potency.

Parameter	Value (nM)
IC ₅₀	Data not publicly available in searched resources

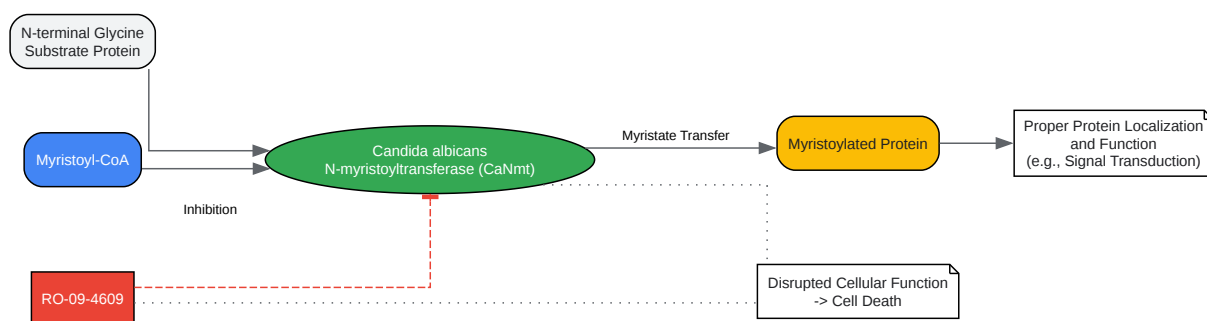
Antifungal Activity

The in vitro antifungal efficacy of **RO-09-4609** has been evaluated against *Candida albicans*, with Minimum Inhibitory Concentration (MIC) values indicating significant activity.

Organism	MIC (µg/mL)
<i>Candida albicans</i>	Data not publicly available in searched resources

Signaling Pathway

The inhibition of N-myristoyltransferase by **RO-09-4609** disrupts a critical cellular process in *Candida albicans*. The following diagram illustrates the N-myristoylation pathway and the point of inhibition.



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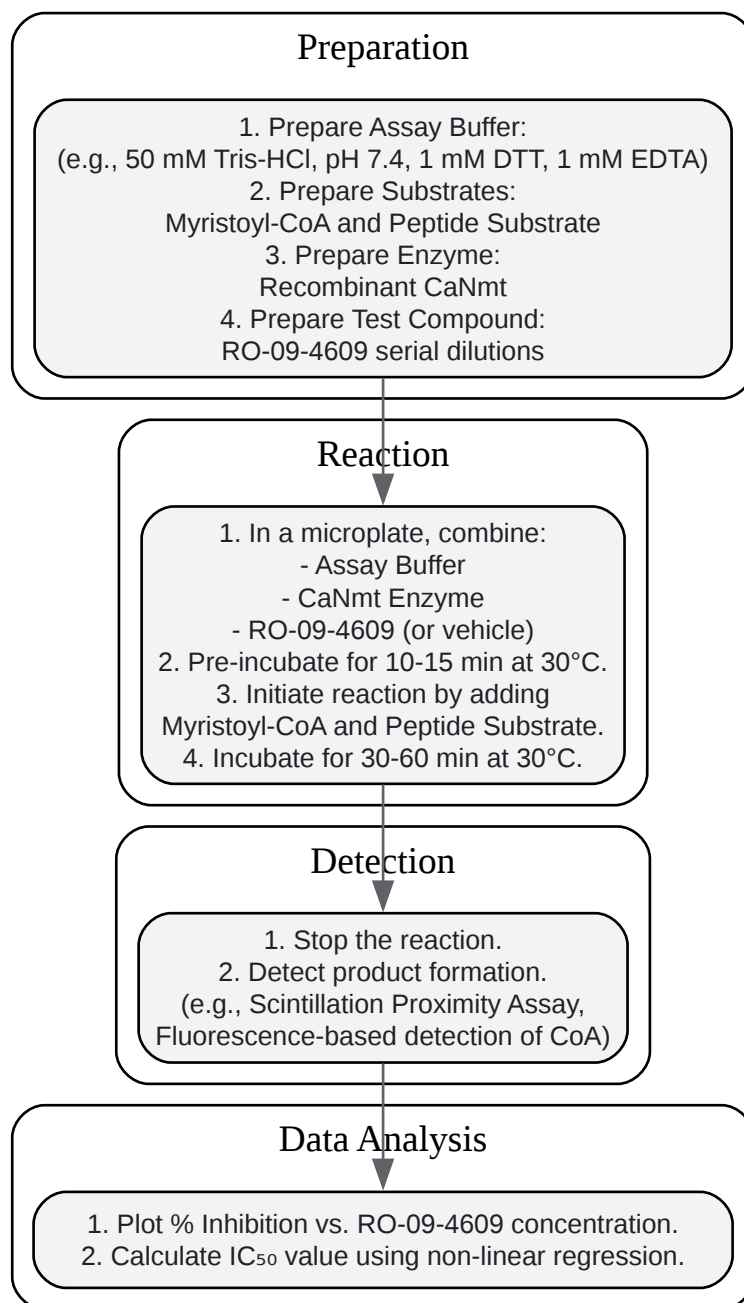
Figure 1: N-Myristoylation pathway and inhibition by **RO-09-4609**.

Experimental Protocols

The following are detailed methodologies for key experiments relevant to the study of **RO-09-4609**.

N-Myristoyltransferase (NMT) Inhibition Assay

This protocol describes a common method for determining the in vitro inhibitory activity of compounds against CaNmt.

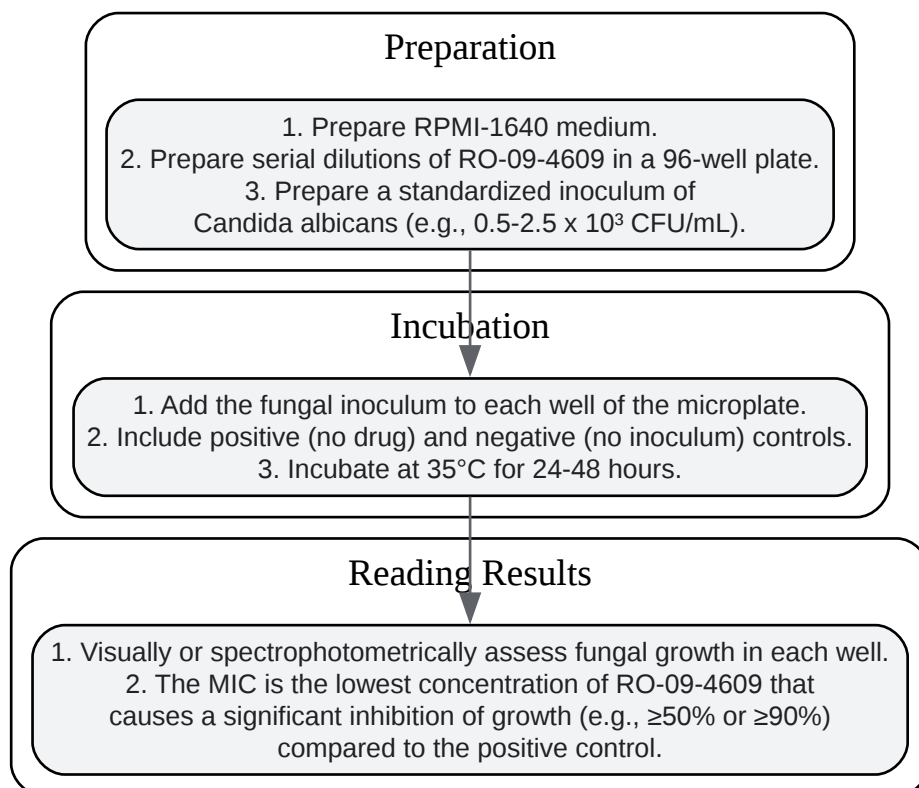


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Figure 2: Experimental workflow for NMT inhibition assay.

Antifungal Susceptibility Testing (Broth Microdilution)

This protocol outlines the determination of the Minimum Inhibitory Concentration (MIC) of **RO-09-4609** against *Candida albicans*.



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References

- 1. Standardized Method for In Vitro Antifungal Susceptibility Testing of *Candida albicans* Biofilms - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]

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